

Application Notes and Protocols for Cell Adhesion Assays Using GSK3008348

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Compound of Interest

Compound Name: GSK 3008348

Cat. No.: B15608470

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK3008348 is a potent and selective small molecule inhibitor of the $\alpha\text{v}\beta 6$ integrin.^{[1][2][3][4]} Integrins are transmembrane receptors that mediate cell-matrix and cell-cell adhesion, playing a crucial role in various physiological and pathological processes, including fibrosis and cancer.^{[5][6][7]} The $\alpha\text{v}\beta 6$ integrin is a key activator of transforming growth factor-beta (TGF- β), a central mediator of fibrosis.^{[1][7][8][9]} GSK3008348, by binding to $\alpha\text{v}\beta 6$, inhibits TGF- β activation and subsequent downstream signaling, making it a promising therapeutic candidate for diseases such as idiopathic pulmonary fibrosis (IPF).^{[5][8][9][10]} Furthermore, GSK3008348 has been shown to induce the internalization and lysosomal degradation of the $\alpha\text{v}\beta 6$ integrin.^{[6][9]}

These application notes provide detailed protocols for utilizing GSK3008348 in cell adhesion assays to study its effects on $\alpha\text{v}\beta 6$ integrin function. The provided methodologies are designed to enable researchers to quantify the inhibitory activity of GSK3008348 on cell adhesion and to investigate the underlying signaling pathways.

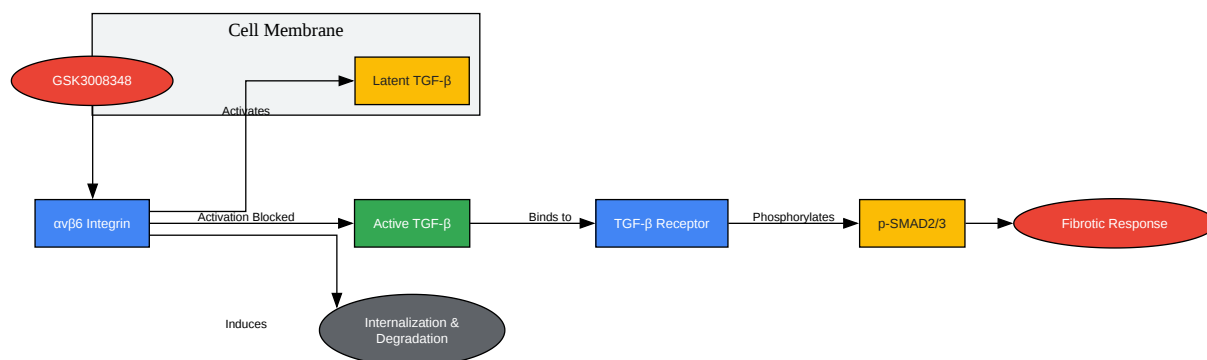
Data Presentation

The inhibitory activity of GSK3008348 on various integrins has been characterized in cell adhesion and radioligand binding assays. The following table summarizes the key quantitative data for easy comparison.

Assay Type	Integrin Subtype	Inhibitory Potency	Reference
Cell Adhesion Assay	$\alpha\text{v}\beta 6$	pIC50 = 8.4	[3]
Cell Adhesion Assay	$\alpha\text{v}\beta 1$	IC50 = 3.9 nM	[2]
Cell Adhesion Assay	$\alpha\text{v}\beta 3$	pIC50 = 6.0; IC50 = 50 nM	[2][4]
Cell Adhesion Assay	$\alpha\text{v}\beta 5$	pIC50 = 6.9; IC50 = 1,000 nM	[2][4]
Cell Adhesion Assay	$\alpha\text{v}\beta 8$	pIC50 = 7.7; IC50 = 16 nM	[2][4]
Radioligand Binding Assay	$\alpha\text{v}\beta 6$	pKi = 10.4 - 11.0	[3]
Fluorescence Polarisation Assay	$\alpha\text{v}\beta 6$	pIC50 = 8.1	[4]

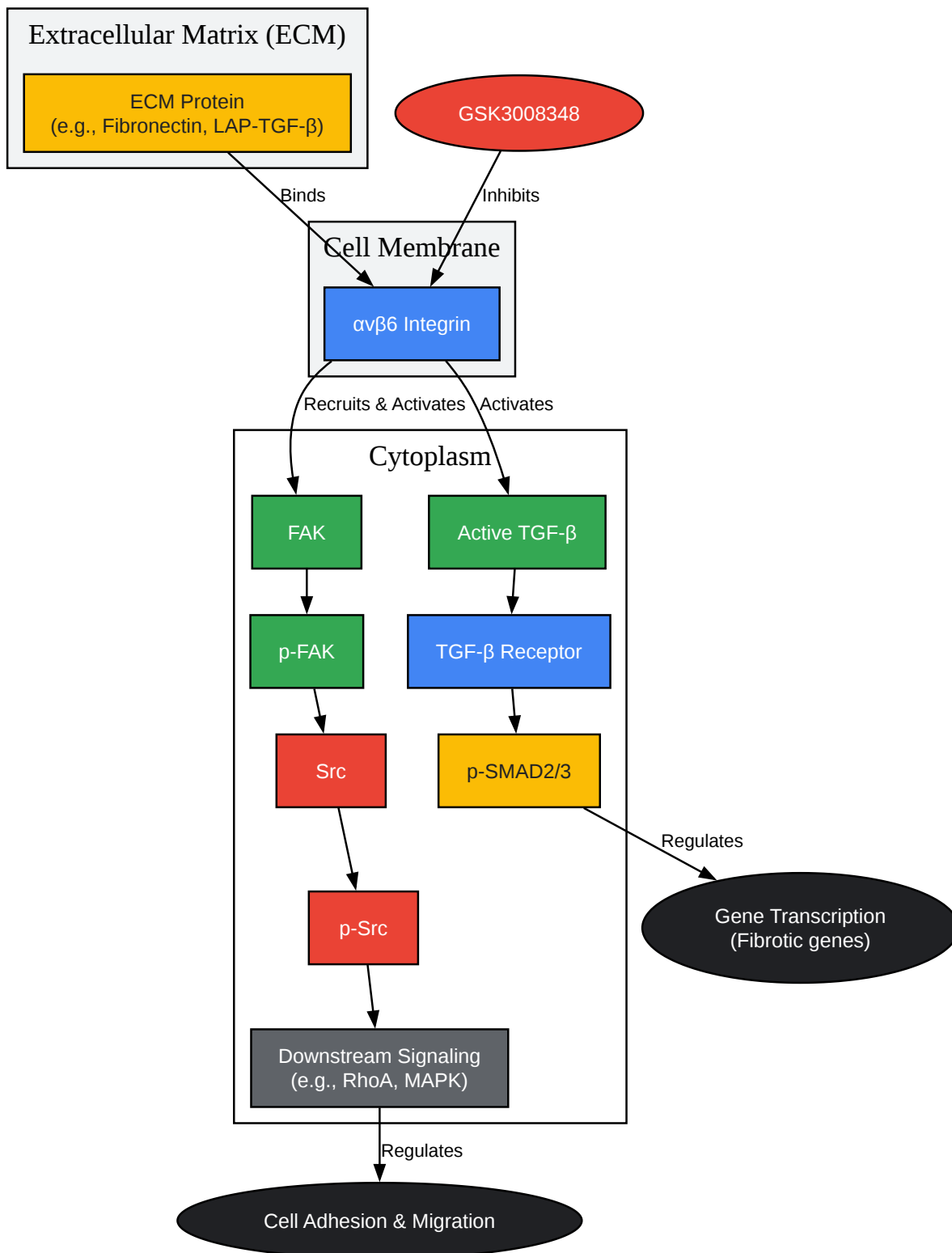
Signaling Pathways

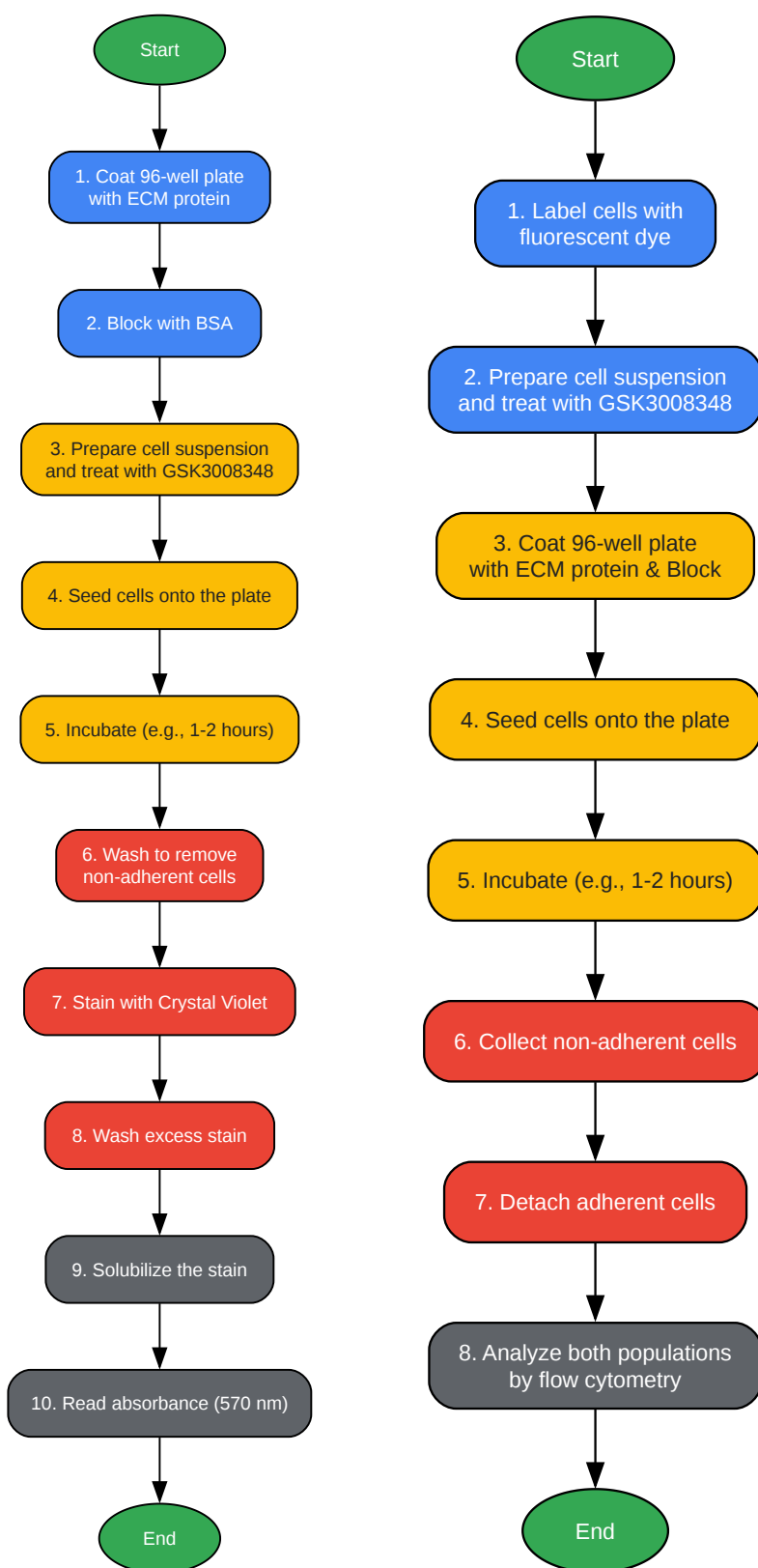
GSK3008348 targets the $\alpha\text{v}\beta 6$ integrin, which is a critical regulator of TGF- β activation. The following diagrams illustrate the signaling pathways affected by GSK3008348.



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Caption: Mechanism of action of GSK3008348.





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References

- 1. Adhesion Assay | Xin Chen Lab [pharm.ucsf.edu]
- 2. protocols.io [protocols.io]
- 3. researchgate.net [researchgate.net]
- 4. A flow cytometric procedure for the quantification of cell adhesion in complex mixtures of cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Integrin Alpha v Beta 6 ($\alpha v \beta 6$) and Its Implications in Cancer Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Cell Attachment Assay - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 7. Integrin beta 6 - Wikipedia [en.wikipedia.org]
- 8. Cell Adhesion — The Open Lab Book v1.0 [theolb.readthedocs.io]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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